

# Angelic Anhydride: A Technical Guide to its Chemical Properties and Applications

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: *Angelic Anhydride*

Cat. No.: *B592597*

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Introduction: **Angelic Anhydride**, systematically known as (Z,Z)-2-methylbut-2-enoic anhydride, is a reactive chemical intermediate with the molecular formula  $C_{10}H_{14}O_3$ .<sup>[1]</sup> It serves as a key reagent in the synthesis of various organic compounds, most notably angelate esters, which have garnered interest in the pharmaceutical and fragrance industries for their potential therapeutic and aromatic properties.<sup>[2][3][4]</sup> This technical guide provides a comprehensive overview of the chemical properties of **Angelic Anhydride**, including its physicochemical characteristics, reactivity, and spectroscopic profile, along with a discussion of its primary application in the synthesis of bioactive angelate esters.

## Physicochemical Properties

**Angelic Anhydride** is a clear, colorless to light orange liquid under standard conditions. A summary of its key physical and chemical properties is presented in Table 1.

Property	Value	Reference
CAS Number	94487-74-8	[2]
Molecular Formula	C <sub>10</sub> H <sub>14</sub> O <sub>3</sub>	
Molecular Weight	182.22 g/mol	
Appearance	Colorless to Light orange to Yellow clear liquid	
Density	1.02 g/cm <sup>3</sup>	
Boiling Point	108 °C at 13 mmHg	
Solubility	Soluble in DMSO, Chloroform, Dichloromethane, Ethyl Acetate, Acetone	
Storage	Store at -20°C	

## Spectroscopic Data

While experimental spectra for **Angelic Anhydride** are not readily available in public databases, the expected spectroscopic features can be inferred from the known characteristics of similar chemical structures, particularly the parent compound, angelic acid, and the general properties of acid anhydrides.

### 2.1. Nuclear Magnetic Resonance (NMR) Spectroscopy

- <sup>1</sup>H NMR:** The proton NMR spectrum of **Angelic Anhydride** is expected to show signals corresponding to the methyl and vinyl protons of the two angelate moieties. Based on the structure of angelic acid, characteristic shifts would be anticipated in the regions of ~1.8-2.0 ppm for the methyl protons and ~6.0-6.2 ppm for the vinyl proton.
- <sup>13</sup>C NMR:** The carbon NMR spectrum would be characterized by signals for the carbonyl carbon, the olefinic carbons, and the methyl carbons. The carbonyl carbon signal is expected to appear significantly downfield.

### 2.2. Infrared (IR) Spectroscopy

The IR spectrum of **Angelic Anhydride** is predicted to exhibit strong characteristic absorption bands for the carbonyl groups. As is typical for acid anhydrides, two distinct C=O stretching bands are expected due to symmetric and asymmetric stretching modes. These would likely appear in the region of 1750-1850  $\text{cm}^{-1}$ . Additional peaks corresponding to C=C and C-O stretching vibrations would also be present.

### 2.3. Mass Spectrometry (MS)

The mass spectrum of **Angelic Anhydride** would show a molecular ion peak corresponding to its molecular weight (182.22 g/mol). Fragmentation patterns would likely involve the cleavage of the anhydride linkage and subsequent loss of carbonyl groups and other fragments from the angelate units. For accurate mass determination, a prominent peak at  $m/z$  182.0943 would be expected, corresponding to the exact mass of the molecule.

## Chemical Reactivity and Synthesis

### 3.1. Reactivity

**Angelic Anhydride** exhibits the typical reactivity of an acid anhydride. The carbonyl carbons are electrophilic and susceptible to nucleophilic attack. Key reactions include:

- **Hydrolysis:** Reaction with water will yield two equivalents of angelic acid.
- **Alcoholysis:** Reaction with alcohols produces the corresponding angelate ester and one equivalent of angelic acid. This is the primary application of **Angelic Anhydride**.
- **Aminolysis:** Reaction with amines will form the corresponding N-substituted angelamide and angelic acid.

### 3.2. Synthesis of **Angelic Anhydride**

While specific, detailed experimental protocols for the synthesis of **Angelic Anhydride** are not widely published, it can be prepared from angelic acid using standard methods for anhydride formation. A general approach involves the dehydration of angelic acid using a suitable dehydrating agent.

Experimental Protocol: General Synthesis of a Symmetrical Anhydride from a Carboxylic Acid

A common laboratory method for the synthesis of symmetrical anhydrides involves the reaction of the corresponding carboxylic acid with a dehydrating agent such as acetic anhydride or a carbodiimide. A generalized procedure is as follows:

- The carboxylic acid (2 equivalents) is dissolved in an appropriate aprotic solvent (e.g., dichloromethane, diethyl ether).
- A dehydrating agent (e.g., dicyclohexylcarbodiimide (DCC), 1.1 equivalents) is added to the solution.
- The reaction mixture is stirred at room temperature for several hours.
- The precipitated urea byproduct (in the case of DCC) is removed by filtration.
- The solvent is removed under reduced pressure to yield the crude anhydride.
- Purification can be achieved by distillation under reduced pressure or recrystallization.

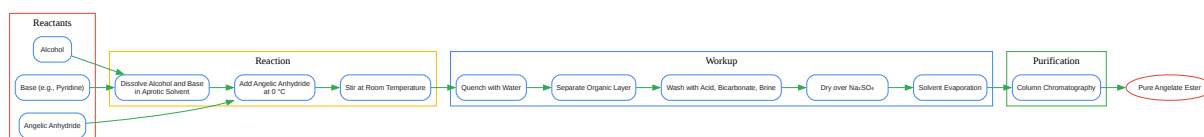
### 3.3. Synthesis of Angelate Esters

**Angelic Anhydride** is a valuable reagent for the synthesis of angelate esters, which are found in various natural products and have shown interesting biological activities.

#### Experimental Protocol: General Esterification using **Angelic Anhydride**

- The alcohol to be esterified (1 equivalent) is dissolved in a suitable aprotic solvent (e.g., dichloromethane) containing a non-nucleophilic base (e.g., pyridine or triethylamine, 1.1 equivalents).
- **Angelic Anhydride** (1.1 equivalents) is added dropwise to the solution at 0 °C.
- The reaction mixture is allowed to warm to room temperature and stirred until the reaction is complete (monitored by TLC).
- The reaction is quenched with water, and the organic layer is separated.
- The organic layer is washed sequentially with dilute acid, saturated sodium bicarbonate solution, and brine.

- The organic layer is dried over anhydrous sodium sulfate, filtered, and the solvent is removed under reduced pressure.
- The crude angelate ester is purified by column chromatography.



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Caption: Workflow for the synthesis of angelate esters using **Angelic Anhydride**.

## Biological Relevance and Applications

The primary significance of **Angelic Anhydride** in a biological context lies in its role as a precursor to angelate esters. While **Angelic Anhydride** itself is not typically associated with direct biological signaling pathways, the resulting esters are found in a variety of plants and have been investigated for their pharmacological properties.

### 4.1. Angelate Esters in Drug Development

Esters derived from angelic acid have been identified as the active components in extracts from plants like butterbur, which have been traditionally used for their pain-relieving and spasmolytic effects. This has spurred interest in the synthesis and evaluation of novel angelate esters as potential therapeutic agents.

### 4.2. Signaling Pathways of Angelate Esters

The precise mechanisms of action for many angelate esters are still under investigation. However, some studies on related terpenoid esters suggest that they may interact with transient receptor potential (TRP) channels, which are involved in pain and inflammation signaling.

Caption: Putative signaling pathway for the action of angelate esters.

## Safety and Handling

**Angelic Anhydride** is a corrosive substance that can cause severe skin burns and eye damage. It is also corrosive to metals. Therefore, appropriate personal protective equipment, including gloves, safety glasses, and a lab coat, should be worn when handling this chemical. All work should be conducted in a well-ventilated fume hood.

## Conclusion

**Angelic Anhydride** is a valuable chemical intermediate, primarily utilized for the synthesis of angelate esters. While detailed experimental data on the anhydride itself is limited in the public domain, its chemical properties and reactivity are well-understood based on the principles of organic chemistry. The growing interest in the pharmacological activities of angelate esters underscores the importance of **Angelic Anhydride** as a key building block in the development of new therapeutic agents. Further research into the direct biological effects of **Angelic Anhydride** and the elucidation of the specific signaling pathways modulated by its ester derivatives will be crucial for advancing their potential applications in medicine and other fields.

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